

Application Notes: Metabolic Profiling Using Lansoprazole Sulfide-¹³C₆

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Compound of Interest

Compound Name: *Lansoprazole Sulfide-13C6*

Cat. No.: *B15555585*

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Introduction

Lansoprazole, a proton pump inhibitor, is extensively metabolized in the liver primarily by the cytochrome P450 (CYP) enzyme system, particularly CYP2C19 and CYP3A4.^{[1][2][3]} Key metabolic pathways include hydroxylation and sulfoxidation.^{[1][2][4]} Lansoprazole Sulfide is a significant metabolite in this process.^{[1][3]} Stable isotope-labeled compounds, such as Lansoprazole Sulfide-¹³C₆, are invaluable tools in drug metabolism and pharmacokinetic (DMPK) studies. The ¹³C₆ labeling provides a distinct mass shift, allowing for the differentiation of the labeled internal standard from the unlabeled endogenous metabolite in biological matrices.^[5] This enables precise quantification and tracing of the metabolic fate of Lansoprazole.

The primary application of Lansoprazole Sulfide-¹³C₆ is as an internal standard in quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS).^{[6][7]} Its chemical and physical properties are nearly identical to the unlabeled Lansoprazole Sulfide, ensuring that it behaves similarly during sample extraction, chromatography, and ionization, thus correcting for variability in the analytical process.^{[6][7]}

Key Applications

- Quantitative Bioanalysis: Lansoprazole Sulfide-¹³C₆ is an ideal internal standard for the accurate and precise quantification of Lansoprazole Sulfide in biological samples such as plasma, urine, and tissue homogenates.^{[8][9][10]}

- Metabolic Profiling and Metabolite Identification: By introducing a known concentration of the $^{13}\text{C}_6$ -labeled standard, researchers can confidently identify and quantify the corresponding unlabeled metabolite in complex biological matrices.[11]
- Pharmacokinetic Studies: Accurate quantification of metabolites is crucial for determining the pharmacokinetic parameters of a drug, including its absorption, distribution, metabolism, and excretion (ADME).[1][12]

Experimental Protocols

Protocol 1: Quantification of Lansoprazole Sulfide in Human Plasma using LC-MS/MS

Objective: To determine the concentration of Lansoprazole Sulfide in human plasma samples using Lansoprazole Sulfide- $^{13}\text{C}_6$ as an internal standard.

Materials:

- Human plasma samples
- Lansoprazole Sulfide analytical standard
- Lansoprazole Sulfide- $^{13}\text{C}_6$ internal standard
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Microcentrifuge tubes
- LC-MS/MS system (e.g., Triple Quadrupole)

Procedure:

- Preparation of Standard and Internal Standard Solutions:

- Prepare a stock solution of Lansoprazole Sulfide (1 mg/mL) in methanol.
- Prepare a stock solution of Lansoprazole Sulfide-¹³C₆ (1 mg/mL) in methanol.
- From the stock solutions, prepare working solutions of the analytical standard and a fixed concentration working solution of the internal standard (e.g., 100 ng/mL) by serial dilution in 50% acetonitrile.

• Sample Preparation (Protein Precipitation):

- To 100 µL of human plasma in a microcentrifuge tube, add 10 µL of the Lansoprazole Sulfide-¹³C₆ internal standard working solution.
- Vortex briefly to mix.
- Add 300 µL of ice-cold acetonitrile to precipitate the plasma proteins.[13]
- Vortex vigorously for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.[13]
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

• LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm)
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
- Gradient: A suitable gradient to separate the analyte from matrix components.

- Mass Spectrometry (MS) Conditions:
 - Ionization Source: Electrospray Ionization (ESI), positive mode
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - Monitor the precursor-to-product ion transitions for both Lansoprazole Sulfide and Lansoprazole Sulfide-¹³C₆. The exact m/z values will depend on the specific adducts formed.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
 - Determine the concentration of Lansoprazole Sulfide in the plasma samples from the calibration curve.

Protocol 2: In Vitro Metabolism of Lansoprazole in Human Liver Microsomes (HLMs)

Objective: To investigate the formation of Lansoprazole Sulfide from Lansoprazole in vitro using HLMs.

Materials:

- Lansoprazole
- Lansoprazole Sulfide-¹³C₆
- Human Liver Microsomes (HLMs)
- NADPH regenerating system
- Phosphate buffer (pH 7.4)
- Acetonitrile

- Incubator/shaker

Procedure:

- Incubation:

- In a microcentrifuge tube, combine phosphate buffer, HLMs (e.g., 0.5 mg/mL final concentration), and the NADPH regenerating system.[12]
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding Lansoprazole (e.g., 1 µM final concentration).[12]
- Incubate at 37°C with gentle shaking.
- Collect aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).[12]

- Reaction Quenching and Sample Preparation:

- Stop the reaction by adding two volumes of ice-cold acetonitrile containing a known concentration of Lansoprazole Sulfide-¹³C₆ as the internal standard.[12]
- Vortex to precipitate proteins and centrifuge.
- Transfer the supernatant for LC-MS/MS analysis.

- LC-MS/MS Analysis and Data Interpretation:

- Analyze the samples using the LC-MS/MS method described in Protocol 1.
- Quantify the amount of Lansoprazole Sulfide formed at each time point.
- Plot the concentration of Lansoprazole Sulfide versus time to determine the rate of formation.

Data Presentation

Table 1: Mass Spectrometric Properties of Lansoprazole Sulfide and Lansoprazole Sulfide-¹³C₆

Compound	Chemical Formula	Exact Mass	Precursor Ion (m/z) [M+H] ⁺	Product Ion (m/z)
Lansoprazole Sulfide	C ₁₆ H ₁₄ F ₃ N ₃ OS	353.0810	354.1	To be determined empirically
Lansoprazole Sulfide- ¹³ C ₆	¹³ C ₆ C ₁₀ H ₁₄ F ₃ N ₃ OS	359.0990	360.1	To be determined empirically

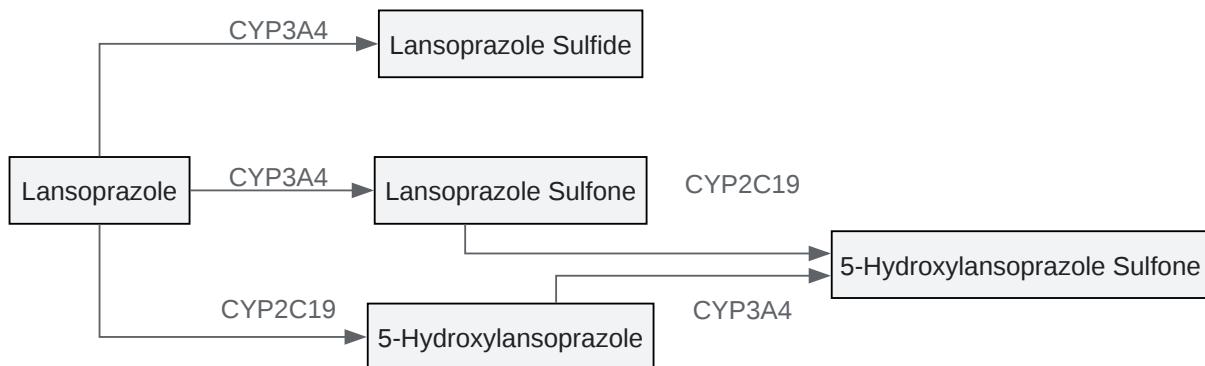
Note: Product ions need to be optimized based on experimental fragmentation data.

Table 2: Pharmacokinetic Parameters of Lansoprazole and its Metabolites in Healthy Volunteers (Single Oral Dose)

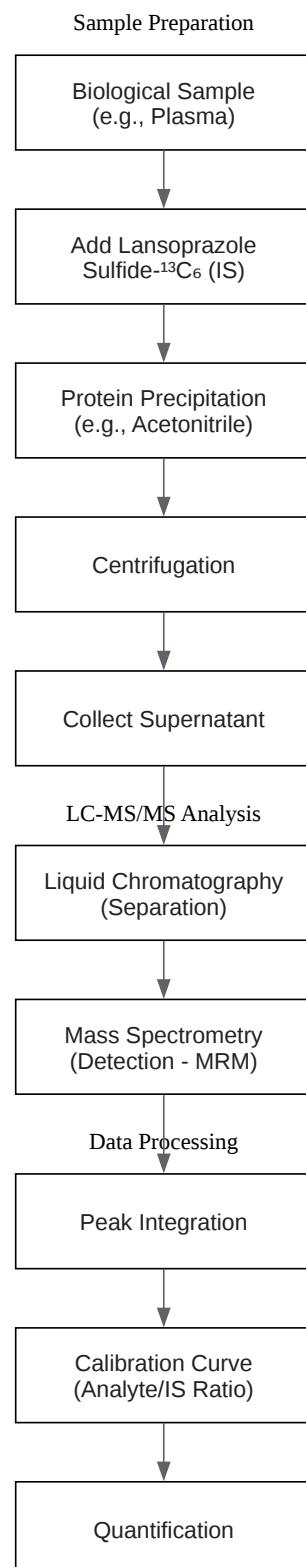
Compound	C _{max} (ng/mL)	T _{max} (h)	AUC (ng·h/mL)	t _{1/2} (h)
Lansoprazole	920 - 1150	1.2 - 2.1	2400 - 2930	0.9 - 2.1
Lansoprazole Sulfone	Data not available	Data not available	Data not available	Data not available
5-Hydroxylansoprazole	Data not available	Data not available	Data not available	Data not available
Lansoprazole Sulfide	Data not available	Data not available	Data not available	Data not available

Source: Adapted from literature.[1][14] Specific quantitative data for all metabolites in a single coherent study is not readily available in the public domain. The use of Lansoprazole Sulfide-¹³C₆ would facilitate the acquisition of such precise data for Lansoprazole Sulfide.

Visualizations

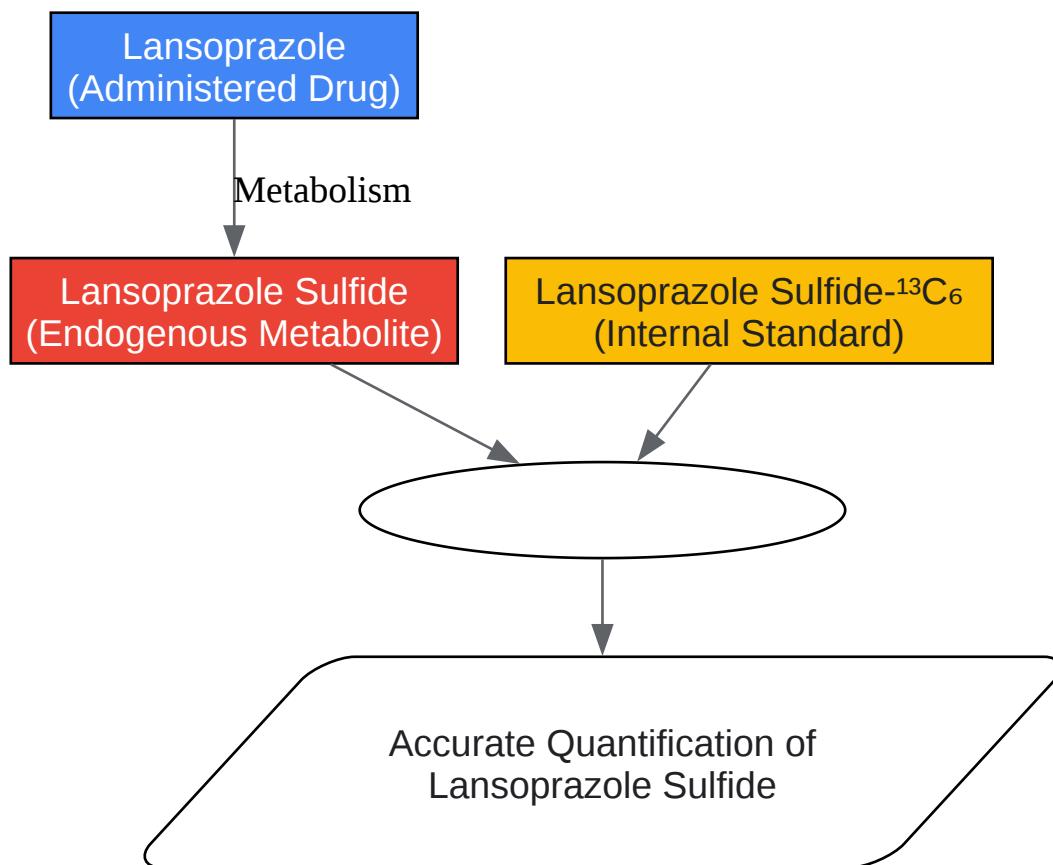
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Caption: Metabolic Pathway of Lansoprazole.



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Caption: Bioanalytical Workflow for Metabolite Quantification.



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